

Application Note: Enzymatic Synthesis of γ -Glutamyl Peptides using Glutaminase

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glutamyl group

Cat. No.: B10760016

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

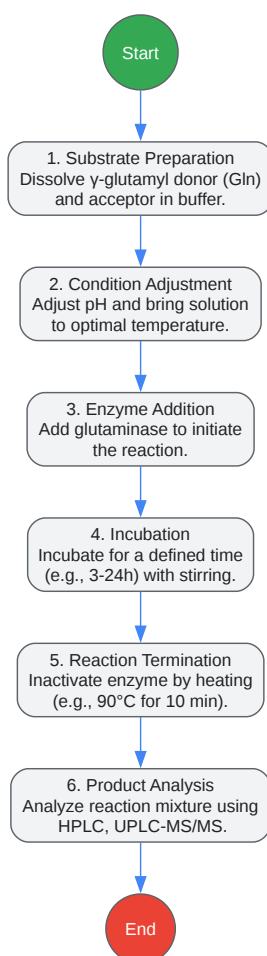
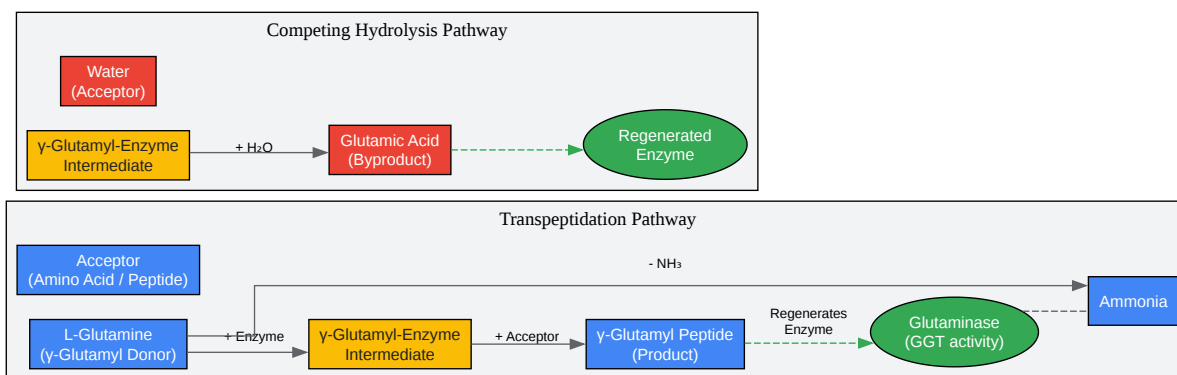
Introduction

γ -Glutamyl peptides (γ -GPs) are a unique class of peptides featuring an isopeptide bond between the γ -carboxyl group of a glutamic acid residue and the amino group of an amino acid or another peptide[1]. This linkage provides significant stability against gastrointestinal digestion and proteolysis[1]. Found in various natural sources, γ -GPs are of great interest to the pharmaceutical and food industries due to their diverse biological activities, including antioxidant and anti-inflammatory effects, and their ability to impart "kokumi" taste, a sensation of richness and mouthfulness[1][2]. Enzymatic synthesis of these peptides using glutaminase presents an efficient, cost-effective, and environmentally friendly alternative to chemical synthesis, offering high specificity and mild reaction conditions[1][3]. Certain microbial glutaminases exhibit γ -glutamyltransferase (GGT) activity, enabling them to catalyze the transfer of a γ -glutamyl moiety from a donor to an acceptor molecule[4][5].

Principle of Reaction

The enzymatic synthesis of γ -glutamyl peptides relies on the γ -glutamyltransferase (GGT) activity inherent in some glutaminases[4][6]. The reaction proceeds via a Ping-Pong mechanism where the enzyme first binds the γ -glutamyl donor (commonly L-glutamine) and forms a covalent γ -glutamyl-enzyme intermediate, releasing ammonia[7][8]. This intermediate then reacts with a nucleophilic acceptor (an amino acid or peptide), transferring the γ -glutamyl group to form the new γ -glutamyl peptide[9][10]. This transpeptidation reaction competes with

hydrolysis, where water acts as the acceptor, releasing glutamic acid[4][11]. L-glutamine can also serve as both the γ -glutamyl donor and acceptor, leading to the formation of γ -L-Glutamyl-L-Glutamine (γ -Glu-Gln) as a common side product[4][6].



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Development of Enzymatic Synthesis of γ -Glutamylcarnosine and Its Effects on Taste - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. Gamma-Glutamyl Compounds: Substrate Specificity of Gamma-Glutamyl Transpeptidase Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. γ -Glutamyltranspeptidases: sequence, structure, biochemical properties, and biotechnological applications - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Gamma-glutamyl transpeptidase substrate specificity and catalytic mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Note: Enzymatic Synthesis of γ -Glutamyl Peptides using Glutaminase]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10760016#use-of-glutaminase-for-glutamyl-peptide-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com